

Lead Tartrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lead tartrate*

Cat. No.: *B1583396*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on **lead tartrate** (CAS No. 815-84-9), focusing on its chemical properties, safety data, and handling protocols. The following sections detail its physical and chemical characteristics, comprehensive safety information, and recommended handling procedures to ensure safe laboratory practices.

Chemical and Physical Properties

Lead tartrate, with the chemical formula $C_4H_4O_6Pb$, is the lead(II) salt of tartaric acid.^{[1][2]} It is also known as lead(II) tartrate or tartaric acid lead(II) salt.^{[2][3]} This compound is a white to off-white solid.^[3] Key physical and chemical data are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	815-84-9	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₄ H ₄ O ₆ Pb	[1] [2] [4]
Molecular Weight	355.27 g/mol	[2] [4]
Appearance	White to off-white solid	[3]
Density	2.53 g/cm ³	[3] [4]
Water Solubility	Insoluble in water and alcohol. Soluble in dilute nitric acid, alkali, acid ammonium hydrogen oxidation and tartaric acid ammonium solution.	[3]
EINECS Number	212-426-6	[4] [5]
MDL Number	MFCD00043282	[3] [4] [5]

Safety Data Sheet Summary

The Safety Data Sheet (SDS) for **lead tartrate** indicates that it is a hazardous chemical.[\[6\]](#) It is classified as acutely toxic if swallowed or inhaled, may damage fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.[\[7\]](#)[\[8\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[6\]](#)[\[7\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed[7] [8][9]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled[7][8]
Reproductive toxicity	1A	H360: May damage fertility or the unborn child[7][8]
Specific target organ toxicity, repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure[7][8]
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life[8]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects[7][8]

Exposure Limits

Organization	Limit	Value
NIOSH	IDLH (Immediately Dangerous to Life or Health)	100 mg/m ³
NIOSH	TWA (Time-Weighted Average)	0.050 mg/m ³
OSHA	PEL (Permissible Exposure Limit)	0.05 mg/m ³ (as Pb)[8]
ACGIH	TLV (Threshold Limit Value)	0.05 mg/m ³ (as Pb)[8]

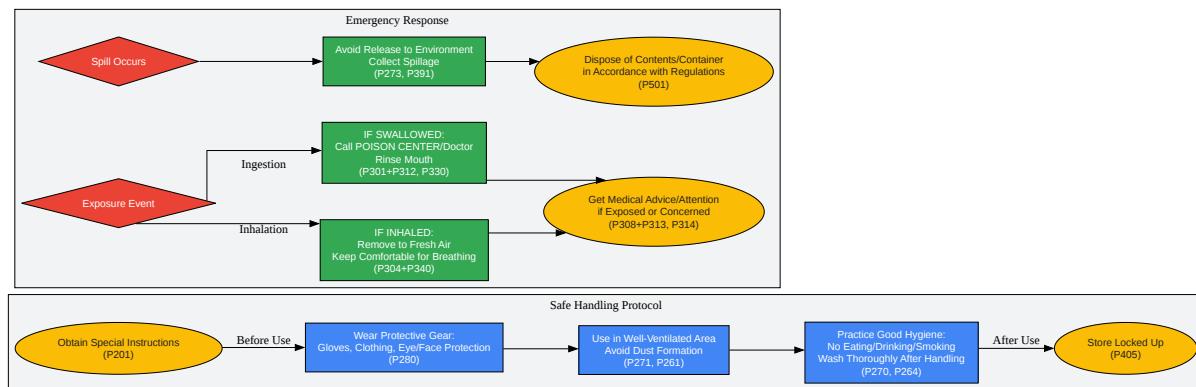
Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed in the Safety Data Sheet are based on standardized OECD (Organisation for Economic Co-operation and Development) guidelines, which are the basis for GHS classifications. While the specific studies for **lead tartrate** are not publicly detailed, the methodologies follow these standard protocols.

- Acute Oral Toxicity (OECD 423): This test involves the administration of the substance in a single dose to a group of fasted female rats. The animals are observed for mortality and clinical signs for up to 14 days. The LD50 (lethal dose for 50% of the animals) is then estimated. For **lead tartrate**, an intraperitoneal LDLo (lowest published lethal dose) in rats has been reported as 990 mg/kg.^{[8][9]}
- Acute Inhalation Toxicity (OECD 403): This protocol exposes rats to the substance as a dust or mist for a defined period, typically 4 hours. The animals are observed for up to 14 days for signs of toxicity and mortality to determine the LC50 (lethal concentration for 50% of the animals).
- Reproductive Toxicity (OECD 416): This is a two-generation study in rodents. The substance is administered to both males and females before mating, during gestation, and through weaning of the F1 generation. The F1 generation is then raised to maturity and mated to produce an F2 generation. The study assesses effects on mating, fertility, gestation, and offspring viability and growth.
- Specific Target Organ Toxicity - Repeated Exposure (OECD 408): In this 90-day study, rodents are administered the substance daily. Extensive observations are made, including clinical signs, body weight, food/water consumption, hematology, clinical chemistry, and gross and microscopic pathology, to identify target organs and characterize toxic effects. For **lead tartrate**, the target organs are the central nervous system (CNS), blood, and kidneys.
^[6]

Safety Handling and Emergency Procedures

Proper handling of **lead tartrate** is crucial to minimize exposure and ensure laboratory safety. The following diagram illustrates the logical workflow for handling and emergency response.

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Caption: Logical workflow for safe handling and emergency response for **lead tartrate**.

Disposal Considerations

Lead tartrate and its containers must be disposed of as hazardous waste in accordance with local, state, and federal regulations.^[7] Due to its high toxicity to aquatic life, it should not be released into the environment.^{[6][7]} Collect spillage and dispose of it in a suitable, closed container.^[6]

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